

Application Notes and Protocols: The Use of Ultrasonic Energy in Reactive Dye Application

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Reactive red 24:1*

Cat. No.: *B1604529*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The application of ultrasonic energy in the textile industry, particularly in dyeing processes, presents a significant advancement over conventional methods. This technology utilizes high-frequency sound waves (typically above 20 kHz) to create cavitation bubbles in the dye bath. The collapse of these bubbles generates localized high temperature and pressure, leading to a range of physical and chemical effects that enhance the dyeing process. For reactive dyes, which form a covalent bond with the fiber, ultrasound-assisted dyeing offers numerous advantages, including improved dye uptake, increased fixation, and enhanced fastness properties. Furthermore, this method often allows for dyeing at lower temperatures and with reduced processing times and chemical consumption, making it a more sustainable and environmentally friendly alternative.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Mechanism of Action

Ultrasonic energy enhances the reactive dyeing process through several key mechanisms:

- Cavitation: The formation and collapse of microscopic bubbles in the dye bath create intense localized energy. This energy can break down dye aggregates into smaller particles, leading to a more uniform and stable dye dispersion.[\[1\]](#)[\[3\]](#)

- Enhanced Mass Transfer: The agitation caused by cavitation disrupts the boundary layer around the fiber, accelerating the diffusion of dye molecules from the bulk solution to the fiber surface.[1][2][6]
- Increased Fiber Swelling: Ultrasound can increase the swelling of fibers, such as cotton, which opens up the polymer structure and facilitates the penetration of dye molecules into the fiber interior.[1]
- Degassing: The ultrasonic waves help to remove dissolved or entrapped air from the fiber capillaries, allowing for better contact between the dye and the fiber.[2][6][7]
- Accelerated Reaction Rate: The localized heating and pressure from cavitation can increase the rate of the chemical reaction between the reactive dye and the fiber, leading to faster and more efficient dye fixation.[8]

Quantitative Data Summary

The following tables summarize the comparative data from various studies on the application of ultrasonic energy in reactive dyeing versus conventional methods.

Parameter	Conventional Dyeing	Ultrasonic-Assisted Dyeing	Percentage Improvement	Reference
Color Strength (K/S)	Lower	Higher	5-230%	[4][5][9][10]
Dye Fixation (%F)	Standard	Higher	>17%	[6]
Dyeing Time	12 hours (Cold Pad-Batch)	8 hours (Cold Pad-Batch)	33% reduction	[4]
Dyeing Temperature	60-80°C	20-50°C	Lower temperature	[11]
Salt Concentration	Standard	Reduced	Significant reduction	[3][12]
Water Consumption	Standard	Reduced	Not specified	[2]
Energy Consumption	Higher	Lower	Significant reduction	[2][3]
Fastness Property	Conventional Dyeing	Ultrasonic-Assisted Dyeing	Improvement	Reference
Washing Fastness	Good	Excellent	Improved	[2][6][11]
Rubbing Fastness	Good	Excellent	Improved	[2][11]
Light Fastness	Good	Good to Excellent	Improved	[6]

Experimental Protocols

Protocol 1: Ultrasound-Assisted Exhaust Dyeing of Cotton Fabric with Reactive Dyes

Materials:

- Bleached cotton fabric
- Reactive dye (e.g., C.I. Reactive Red 195, C.I. Reactive Blue 250)
- Glauber's salt (Sodium Sulfate)
- Soda ash (Sodium Carbonate)
- Acetic acid
- Ultrasonic bath (e.g., 40 kHz frequency)
- Beakers
- Heating plate with magnetic stirrer
- Spectrophotometer for color measurement

Procedure:

- Preparation of Dye Bath:
 - Prepare the dye bath with the required amount of reactive dye, Glauber's salt, and water. The liquor-to-material ratio is typically maintained at 20:1.
- Dyeing Process:
 - Immerse the pre-wetted cotton fabric in the dye bath.
 - Place the beaker in the ultrasonic bath.
 - Begin sonication and simultaneously raise the temperature of the dye bath to the desired level (e.g., 50-60°C).

- Continue the dyeing process with sonication for the specified duration (e.g., 45-60 minutes).
- After the initial dyeing period, add the pre-dissolved soda ash to the dye bath to initiate dye fixation.
- Continue the dyeing with sonication for another 30-45 minutes.
- After-treatment:
 - After dyeing, remove the fabric from the dye bath and rinse it with cold water.
 - Soaping: Wash the dyed fabric with a 2 g/L non-ionic detergent solution at boiling temperature for 10-15 minutes to remove unfixed dye.
 - Rinse the fabric thoroughly with hot and then cold water.
 - Neutralize the fabric with a 0.5-1.0 g/L acetic acid solution.
 - Finally, rinse the fabric with cold water and air dry.

Protocol 2: Ultrasound-Assisted Cold Pad-Batch Dyeing of Cotton Fabric

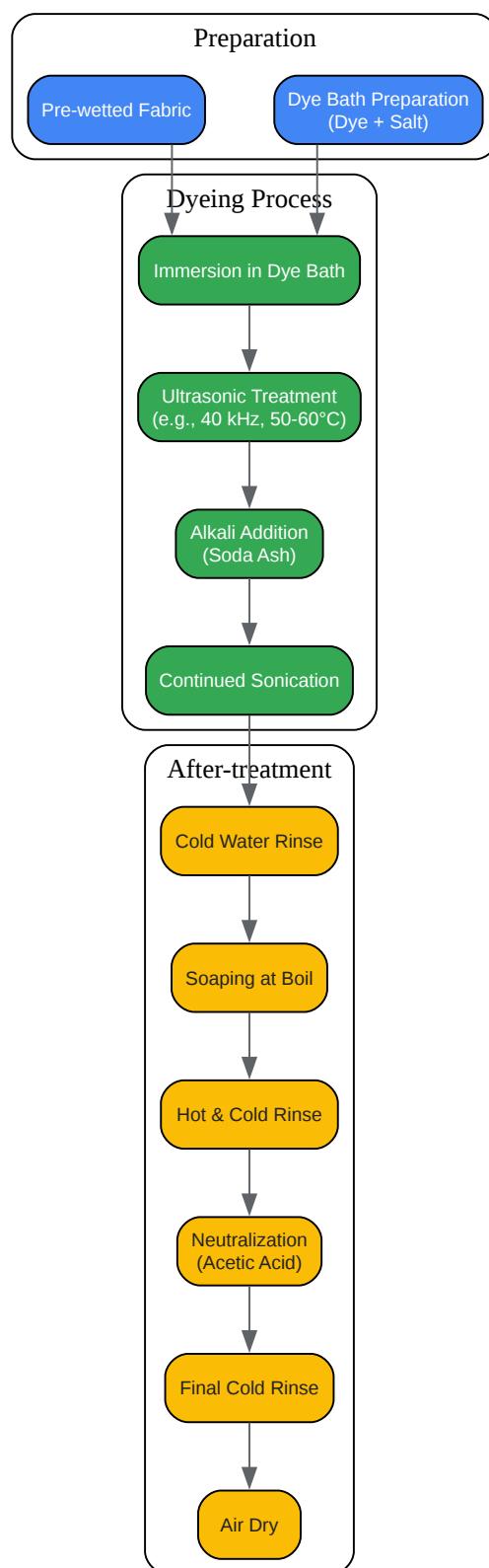
Materials:

- Bleached cotton fabric
- Reactive dye
- Alkali (e.g., Sodium silicate, Caustic soda)
- Wetting agent
- Padding mangle
- Ultrasonic bath
- Polyethylene bags

Procedure:

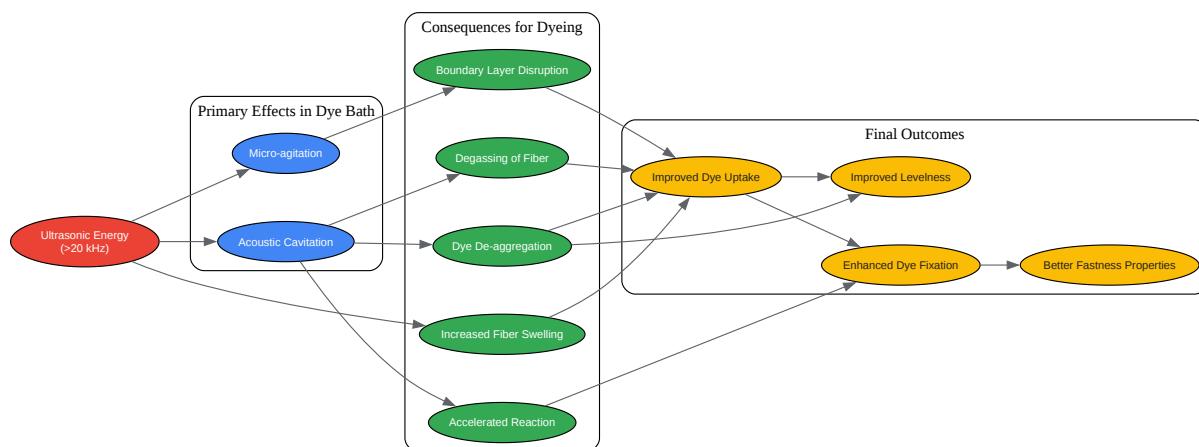
- Padding:
 - Prepare the padding liquor containing the reactive dye, alkali, and wetting agent.
 - Pad the cotton fabric through the liquor using a padding mangle to achieve a specific wet pick-up percentage (e.g., 70-80%).
- Ultrasonic Treatment:
 - Immediately after padding, immerse the fabric in an ultrasonic bath filled with water at a controlled temperature (e.g., 25-30°C) for a short duration (e.g., 5-10 minutes). This step enhances dye penetration.
- Batching:
 - After the ultrasonic treatment, roll the fabric and enclose it in a polyethylene bag to prevent drying and allow for dye fixation.
 - Store the batched fabric at room temperature for a reduced batching time (e.g., 8 hours) compared to the conventional 12-24 hours.[\[4\]](#)
- Wash-off:
 - After the batching period, wash off the fabric as described in the after-treatment section of Protocol 1 to remove hydrolyzed and unfixed dye.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for ultrasound-assisted exhaust dyeing.



[Click to download full resolution via product page](#)

Caption: Mechanism of ultrasonic energy in reactive dyeing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ultrasonic-assisted wet processing | Basic design of instrument | Increasing swelling in water | Application in Textile | Fibre2fashion.com - Fibre2Fashion [fibre2fashion.com]
- 2. erpublication.org [erpublication.org]
- 3. Sustainable Dyeing of Cellulosic Fabric with Reactive Violet H3R dye: Ultrasonic Assisted Improvement in Color Characteristic [scielo.org.mx]
- 4. daneshyari.com [daneshyari.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. hielscher.com [hielscher.com]
- 8. p2infohouse.org [p2infohouse.org]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Influence of Ultrasonic Radiation on the Dyeing of Cotton Fabric Using Reactive Yellow 145 Dye | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [Application Notes and Protocols: The Use of Ultrasonic Energy in Reactive Dye Application]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1604529#use-of-ultrasonic-energy-in-reactive-dye-application>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com